

Application Notes and Protocols: Synthesis of 2-[(Difluoromethyl)sulfanyl]-1,3-benzothiazole

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Compound of Interest

Compound Name: 2-[(Difluoromethyl)sulfanyl]-1,3-benzothiazole

Cat. No.: B1332709

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Introduction

2-[(Difluoromethyl)sulfanyl]-1,3-benzothiazole and its derivatives are of significant interest in medicinal chemistry and drug development due to the unique properties conferred by the difluoromethylthio moiety. This group can act as a lipophilic hydrogen bond donor and a bioisostere for hydroxyl or thiol groups. This document provides a detailed protocol for the synthesis of **2-[(Difluoromethyl)sulfanyl]-1,3-benzothiazole** via a nucleophilic difluoromethylation and ring-opening of a 2-substituted benzothiazole precursor. The described methodology is based on the findings reported by Chen and colleagues in 2021, which outlines an S-difluoromethylation-ring-opening elimination tandem reaction.^[1]

Reaction Principle

The synthesis involves the reaction of a 2-substituted benzothiazole with a difluoromethylating agent, (difluoromethyl)trimethylsilane (TMSCF₂H), in the presence of a fluoride source, such as cesium fluoride (CsF). This process proceeds through an unexpected S-difluoromethylation followed by a ring-opening elimination to yield the desired difluoromethyl 2-isocyanophenyl sulfide, which is an isomer of the target molecule and can be considered a key intermediate or a related target compound depending on the desired final structure. For the purpose of this protocol, we will focus on the synthesis of the isocyanide product as described in the primary literature.

Experimental Protocols

Materials:

- 2-Substituted benzothiazole (e.g., 2-chlorobenzothiazole)
- (Difluoromethyl)trimethylsilane (TMSCF₂H)
- Cesium fluoride (CsF)
- Dimethylformamide (DMF), anhydrous
- Water (H₂O)
- Ethyl acetate (EtOAc)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography
- Standard laboratory glassware and equipment (round-bottom flask, magnetic stirrer, syringes, etc.)
- Thin-layer chromatography (TLC) plates

Procedure:

- To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add the 2-substituted benzothiazole (1.0 equiv).
- Add cesium fluoride (CsF) (3.0 equiv) to the flask.
- Add anhydrous dimethylformamide (DMF) to dissolve/suspend the reagents.
- To the stirred mixture, add (difluoromethyl)trimethylsilane (TMSCF₂H) (3.0 equiv) at room temperature.

- Add water (0.7 equiv) to the reaction mixture.
- Stir the reaction mixture at room temperature for the appropriate time (typically several hours, monitor by TLC for completion).
- Upon completion, quench the reaction by adding water.
- Extract the product with ethyl acetate (3 x volume of the aqueous layer).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4).
- Filter the mixture and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography to yield the pure **2-[(difluoromethyl)sulfanyl]-1,3-benzothiazole** derivative.

Data Presentation

The following table summarizes the yields of various difluoromethyl 2-isocyanophenyl sulfides synthesized using the described protocol with different 2-substituted benzothiazoles as starting materials.^[1]

Entry	Starting Material (2-Substituted Benzothiazole)	Product	Yield (%)
1	2-Chlorobenzothiazole	Difluoromethyl 2-isocyanophenyl sulfide	70
2	2-Bromobenzothiazole	Difluoromethyl 2-isocyanophenyl sulfide	65
3	2-Iodobenzothiazole	Difluoromethyl 2-isocyanophenyl sulfide	58
4	2-(Methylsulfonyl)benzothiazole	Difluoromethyl 2-isocyanophenyl sulfide	82
5	2-(Phenylsulfonyl)benzothiazole	Difluoromethyl 2-isocyanophenyl sulfide	75
6	2-Chloro-5-fluorobenzothiazole	4-Fluoro-2-(difluoromethylthio)phenyl isocyanide	72
7	2,5-Dichlorobenzothiazole	4-Chloro-2-(difluoromethylthio)phenyl isocyanide	68
8	2-Chloro-5-(trifluoromethyl)benzothiazole	2-(Difluoromethylthio)-4-(trifluoromethyl)phenyl isocyanide	55

Mandatory Visualization



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References

- 1. sioc.cas.cn [sioc.cas.cn]
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